

spectroscopic data for 4-Methoxycyclohexanamine (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: 4-Methoxycyclohexanamine

CAS No.: 4342-46-5

Cat. No.: B3022727

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Spectroscopic Data Guide: 4-Methoxycyclohexanamine

CAS: 37528-93-9 (mixture), 4342-46-5 (trans), 130290-78-7 (cis) Formula: C

H

NO Molecular Weight: 129.20 g/mol

Introduction & Stereochemical Context

In drug development, the precise stereochemistry of cyclohexane derivatives dictates biological activity. **4-Methoxycyclohexanamine** exists as two diastereomers:

- **Trans-isomer (1r,4r):** The amino and methoxy groups occupy diequatorial positions in the lowest-energy chair conformation. This stability makes it the predominant target in synthesis.
- **Cis-isomer (1s,4s):** One substituent is axial and the other equatorial.

Differentiation between these isomers is primarily achieved via

¹H NMR coupling constants (
-values) and NOESY experiments.

NMR Spectroscopy: Structural Elucidation

The most definitive method for assignment is Proton (

H) and Carbon (

C) NMR.

Predicted Chemical Shifts (Representative Data)

Solvent: CDCl₃

, 400 MHz

Nucleus	Position	Trans-Isomer (ppm)	Cis-Isomer (ppm)	Multiplicity & Coupling ()
H	H-1 (to NH)	2.65 – 2.75	3.05 – 3.15	tt (trans) vs m (cis). Trans shows large (~11 Hz).
H	H-4 (to OMe)	3.05 – 3.15	3.40 – 3.50	tt (trans) vs m (cis). Trans shows large (~11 Hz).
H	-OCH	3.35	3.32	s (Singlet).
H	-NH	1.2 – 1.8	1.2 – 1.8	br s (Broad singlet, variable).
H	Ring CH	1.1 – 2.1	1.4 – 1.9	Complex multiplets (axial/equatorial pairs).
C	C-1 (C-NH)	~50.5	~47.0	Shifted upfield in cis due to -gauche effect.
C	C-4 (C-OMe)	~78.0	~75.0	Shifted upfield in cis due to -gauche effect.
C	-OCH	~55.5	~55.8	Characteristic methoxy signal.

Critical Stereochemical Diagnostics

- The "Axial" Rule: In cyclohexane systems, axial protons (found in the trans-isomer's diequatorial conformer) resonate upfield (lower ppm) compared to equatorial protons (found in the cis-isomer).
- Coupling Constants ():
 - Trans-Isomer: The H-1 and H-4 protons are axial. They exhibit large diaxial coupling (Hz) with adjacent axial protons, resulting in a distinct triplet of triplets (tt) splitting pattern.
 - Cis-Isomer: The H-1 or H-4 proton is equatorial. Equatorial-axial couplings are smaller (Hz), resulting in a narrower, unresolved multiplet (m) or quintet-like signal.

Infrared (IR) Spectroscopy

IR is used primarily to confirm functional group integrity during synthesis or salt formation.

Functional Group	Wavenumber (cm)	Assignment
Primary Amine	3350 & 3280	N-H stretching (doublet for -NH).
Alkane	2850 – 2930	C-H stretching (cyclohexane ring).
Ether	1080 – 1120	C-O-C stretching (strong band).
Amine Bend	1590 – 1610	N-H scissoring/bending.
Fingerprint	~800 – 1000	Ring skeletal vibrations.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides fragmentation fingerprints useful for identifying impurities.

- Ionization Mode: Electrospray Ionization (ESI) or Electron Impact (EI).

- Molecular Ion (

):

129.^[1]

- Protonated Ion (

):

130 (ESI positive mode).

Fragmentation Pathway (EI)

The fragmentation is driven by

-cleavage adjacent to the heteroatoms (Nitrogen and Oxygen).

- Base Peak (

30): Formation of the iminium ion (

) via

-cleavage at the amine.

- Methoxy Fragment (

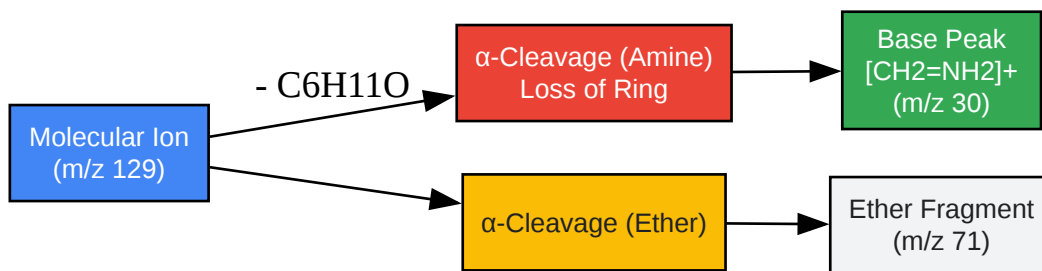
71): Ring cleavage retaining the methoxy group.

- Loss of Methoxy (

): Peak at

98.

Visualization: MS Fragmentation Logic



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Caption: Primary fragmentation pathways for **4-methoxycyclohexanamine** under Electron Impact (EI) ionization.

Experimental Protocols

Protocol A: NMR Sample Preparation

To ensure high-resolution data and prevent amine salt broadening:

- Solvent: Use CDCl

(Chloroform-d) neutralized with basic alumina or DMSO-

.

- Note: Acidic CDCl

can protonate the amine, shifting the

-proton signal downfield and broadening the NH

peak.

- Concentration: Dissolve 10–15 mg of sample in 0.6 mL solvent.

- Acquisition: Run at 298 K. Set relaxation delay (

) to

s to allow full relaxation of methoxy protons for accurate integration.

Protocol B: GC-MS Analysis for Isomer Ratio

Gas Chromatography is superior for quantifying the cis/trans ratio.

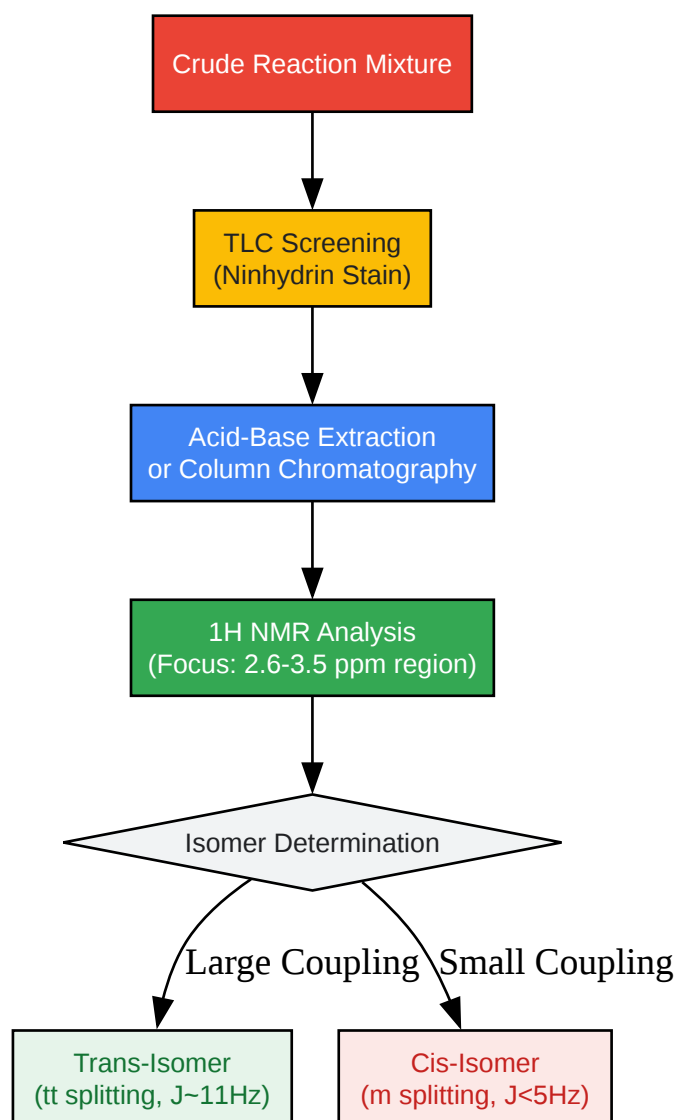
- Column: HP-5 or DB-5MS (non-polar capillary column).
- Method:
 - Injector: 250 °C.
 - Oven: 60 °C (hold 2 min)
10 °C/min
200 °C.
- Elution Order: The cis-isomer (more polar/higher boiling point due to accessible H-bonding) typically elutes after the trans-isomer on non-polar columns, though this can reverse on polar (wax) columns. Validation with standards is required.

Synthesis & Impurity Profile

Understanding the origin of the sample aids in interpreting spectral "ghost" peaks.

- Route: Reductive amination of 4-methoxycyclohexanone.
- Common Impurities:
 - 4-Methoxycyclohexanol: Result of ketone reduction (Look for H-1 multiplet near 3.6–4.0 ppm).
 - Dicyclohexylamines: Dimer formation (High MW in MS, complex aliphatic region in NMR).

Workflow: Structural Confirmation



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Caption: Analytical workflow for isolating and identifying the specific stereoisomer of **4-methoxycyclohexanamine**.

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